

# An In-depth Technical Guide to the Physical and Chemical Properties of Dioctylamine

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## Compound of Interest

Compound Name: *Heptadecan-9-amine*

Cat. No.: *B1630859*

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## Introduction

Dioctylamine, also known as di-n-octylamine or 1-octanamine, N-octyl-, is a secondary amine with the chemical formula  $C_{16}H_{35}N$ . It consists of two eight-carbon alkyl chains (octyl groups) attached to a central nitrogen atom. This structure imparts significant lipophilicity to the molecule, making it a valuable intermediate in various industrial and pharmaceutical applications. This technical guide provides a comprehensive overview of the physical and chemical properties of dioctylamine, along with general experimental protocols for its synthesis and purification, and visualizations of key processes. While the user initially inquired about "1-Octylnonylamine," the preponderance of available scientific data points towards Dioctylamine as the compound of significant interest in research and development.

## Physical and Chemical Properties

The physical and chemical characteristics of dioctylamine are summarized in the tables below. These properties are crucial for its handling, storage, and application in various chemical processes.

## Physical Properties of Dioctylamine

Property	Value	Reference(s)
Molecular Formula	C <sub>16</sub> H <sub>35</sub> N	
Molecular Weight	241.46 g/mol	
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a>
Odor	Amine-like, fishy	<a href="#">[1]</a>
Melting Point	13-16 °C (55.4-60.8 °F)	<a href="#">[2]</a>
Boiling Point	297-298 °C (567-568 °F) at 760 mmHg	
Density	0.799 g/mL at 25 °C	
Vapor Pressure	0.01 mmHg at 20 °C	
Vapor Density	8.3 (vs air)	
Refractive Index (n <sub>20/D</sub> )	1.4432	
Solubility	Insoluble in water; soluble in organic solvents like ethanol, ether, and chloroform.	

## Chemical Properties and Safety Information

Property	Description	Reference(s)
Chemical Structure	A secondary amine with two n-octyl chains attached to the nitrogen atom.	
Reactivity	Reacts with strong oxidizing agents and acids. Can be used as a reactant in the synthesis of ionic liquids and perylene photosensitizers.	
Stability	Stable under normal conditions. Combustible.	
Incompatibilities	Strong oxidizing agents, acids.	
Hazard Statements	Harmful if swallowed. Causes severe skin burns and eye damage. Very toxic to aquatic life with long-lasting effects.	
Safety Precautions	Use personal protective equipment such as gloves, safety goggles, and a respirator. Handle in a well-ventilated area.	

## Experimental Protocols

Detailed experimental protocols for the synthesis and purification of dioctylamine are not readily available in the public domain. However, general methods for the preparation and purification of secondary amines can be adapted.

## Synthesis of Dioctylamine

A common method for the synthesis of secondary amines like dioctylamine is the alkylation of a primary amine with an alkyl halide. Another approach is reductive amination.

General Protocol for Synthesis via Alkylation:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve octylamine (the primary amine) in a suitable solvent such as acetonitrile.
- **Addition of Reagents:** Add a base, such as potassium carbonate, to the solution. Then, slowly add an equimolar amount of 1-bromooctane (the alkyl halide).
- **Reaction:** Heat the mixture to reflux and maintain the temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Filter the solid byproducts and wash with the solvent. The filtrate, containing the crude dioctylamine, is then concentrated under reduced pressure.
- **Purification:** The crude product is purified by fractional distillation under reduced pressure or by column chromatography.

## Purification of Dioctylamine

### Fractional Distillation (General Procedure):

Fractional distillation is effective for separating liquids with close boiling points.

- **Apparatus Setup:** Assemble a fractional distillation apparatus with a round-bottom flask, a fractionating column (e.g., Vigreux column), a condenser, and a receiving flask.
- **Distillation:** Heat the crude dioctylamine in the flask. The vapor will rise through the fractionating column, and the component with the lower boiling point will preferentially move up the column.
- **Collection:** The purified dioctylamine will condense and be collected in the receiving flask. The distillation should be carried out under reduced pressure to lower the boiling point and prevent decomposition.

### Column Chromatography (General Procedure):

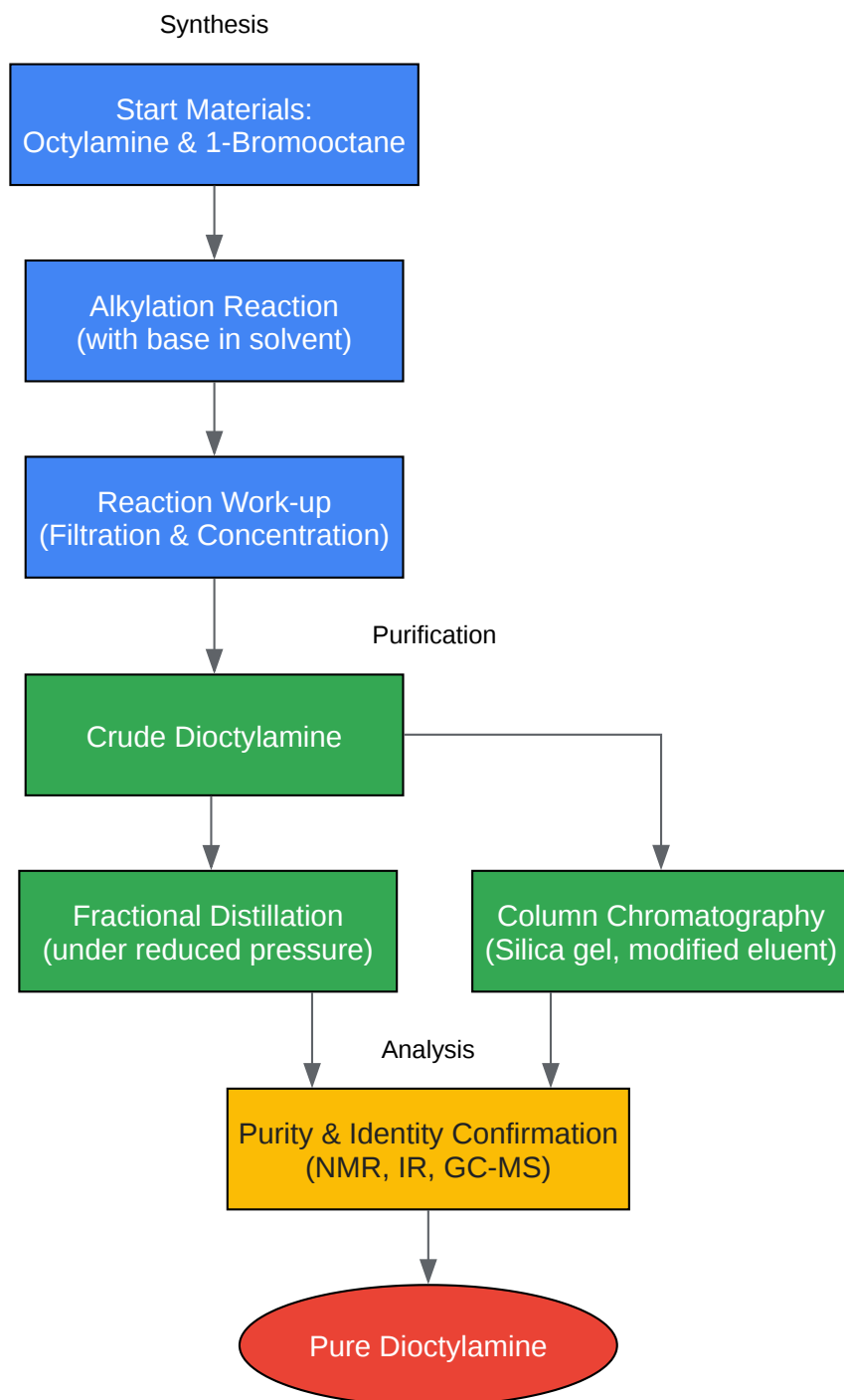
For the purification of amines, silica gel chromatography can be employed, often with the addition of a small amount of a basic modifier to the eluent to prevent peak tailing.

- **Column Packing:** Pack a chromatography column with silica gel slurried in a non-polar solvent (e.g., hexane).
- **Sample Loading:** Dissolve the crude dioctylamine in a minimal amount of the eluent and load it onto the column.
- **Elution:** Elute the column with a solvent system of increasing polarity, for example, a gradient of ethyl acetate in hexane. A small percentage of triethylamine (0.1-1%) is often added to the eluent to improve the separation of amines.
- **Fraction Collection:** Collect fractions and analyze them by TLC to identify those containing the pure dioctylamine.
- **Solvent Removal:** Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified dioctylamine.

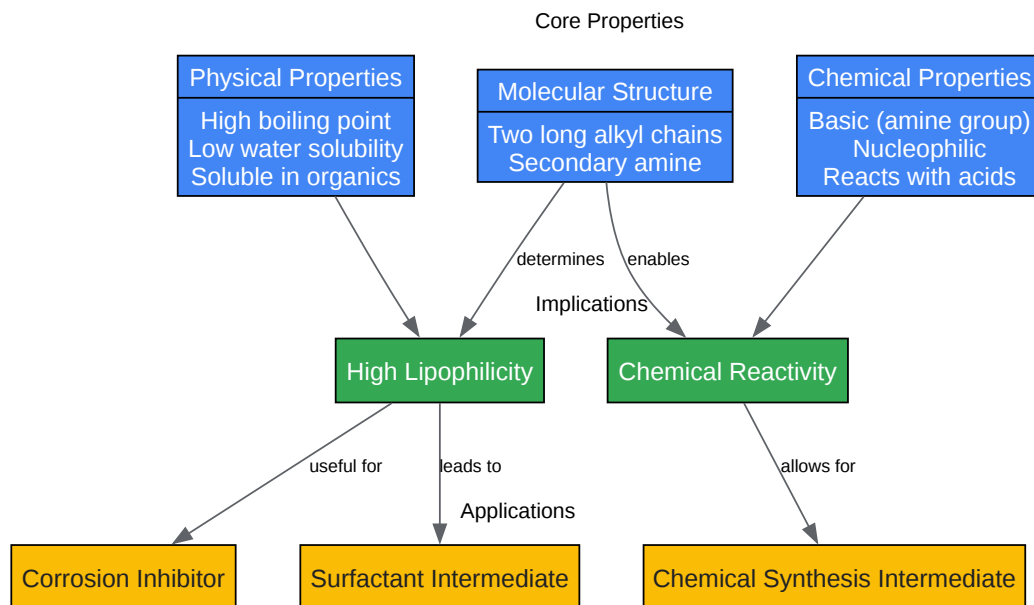
## Mandatory Visualizations

### General Workflow for Synthesis and Purification of Dioctylamine

## General Workflow for Dioctylamine Synthesis and Purification



## Interrelation of Dioctylamine's Properties and Applications

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## References

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